

Essential Safety and Logistical Information for Handling 3-Ethylacetophenone

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Compound of Interest

Compound Name: **3-Ethylacetophenone**

Cat. No.: **B146817**

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when handling volatile organic compounds (VOCs) like **3-Ethylacetophenone**. This document provides essential, immediate safety and logistical information, including operational and disposal plans, to foster a safe and efficient research environment.

Chemical Identifier:

- Name: **3-Ethylacetophenone**
- Synonyms: 1-(3-ethylphenyl)ethanone, m-Ethylacetophenone[1]
- CAS Number: 22699-70-3[1][2]
- Molecular Formula: C10H12O[1][2]

Physical and Chemical Properties:

Property	Value	Source
Appearance	Clear colorless to light yellow liquid	[2]
Molecular Weight	148.20 g/mol	[1]
Boiling Point	218 - 220 °C (424 - 428 °F)	[3]
Melting Point	9 °C (48 °F)	[3]
Flash Point	85 °C (185 °F)	[4]
Density	0.986 g/mL at 25 °C (77 °F)	[3]

Hazard Identification:

3-Ethylacetophenone is classified as a combustible liquid and can cause skin and eye irritation.[\[1\]](#)[\[3\]](#) It may also cause respiratory irritation.[\[1\]](#) Ingestion is considered harmful.[\[3\]](#)

Hazard	GHS Classification	Precautionary Statement
Flammability	Combustible liquid (H227)	P210: Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[3]
Skin Irritation	Causes skin irritation (H315)	P280: Wear protective gloves/protective clothing/eye protection/face protection.[1][3]
Eye Irritation	Causes serious eye irritation (H319)	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1][5]
Respiratory Irritation	May cause respiratory irritation (H335)	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[1]
Acute Toxicity (Oral)	Harmful if swallowed (H302)	P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[3]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is crucial for minimizing exposure to **3-Ethylacetophenone**.

PPE Type	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Butyl rubber, Neoprene, or Nitrile rubber).[6][7]	To prevent skin contact and irritation. Butyl rubber is effective against ketones.[6]
Eye and Face Protection	Safety glasses with side shields or chemical splash goggles.[8][9] A face shield may be necessary for splash hazards.[7][9]	To protect eyes from splashes and vapors.[7]
Skin and Body Protection	Laboratory coat.[7][10]	To protect skin and personal clothing from contamination.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. [10][11][12] If ventilation is inadequate, a NIOSH-approved respirator with an organic vapor cartridge is recommended.	To prevent inhalation of vapors, which can cause respiratory irritation.[1][13]

Operational Plan: Safe Handling Protocol

Adherence to a strict handling protocol is essential for mitigating the risks associated with **3-Ethylacetophenone**.

1. Engineering Controls:

- Always handle **3-Ethylacetophenone** in a well-ventilated area, preferably within a certified chemical fume hood to minimize inhalation exposure.[10][11][12]
- Ensure safety showers and eyewash stations are readily accessible and have been recently tested.

2. Administrative Controls:

- Develop and review a Standard Operating Procedure (SOP) for all experimental work involving **3-Ethylacetophenone**.[\[10\]](#)
- Provide comprehensive training to all personnel on the specific hazards and handling procedures for this chemical.[\[10\]](#)
- Keep containers tightly closed when not in use to prevent the release of vapors.[\[4\]](#)

3. Personal Hygiene:

- Wash hands thoroughly with soap and water after handling the chemical and before leaving the laboratory.[\[5\]](#)
- Do not eat, drink, or smoke in areas where **3-Ethylacetophenone** is handled or stored.[\[3\]](#)[\[4\]](#)

4. Spill Response:

- In case of a small spill, absorb the material with an inert absorbent (e.g., sand, vermiculite).
- For larger spills, evacuate the area and contact the appropriate emergency response team.
- Ensure adequate ventilation during cleanup.

Disposal Plan

Proper disposal of **3-Ethylacetophenone** and its containers is critical to prevent environmental contamination and ensure regulatory compliance.

1. Waste Collection:

- Collect all waste containing **3-Ethylacetophenone** in a designated, properly labeled, and sealed container.[\[10\]](#)
- Do not mix with other waste streams unless compatibility has been confirmed.[\[3\]](#)

2. Container Management:

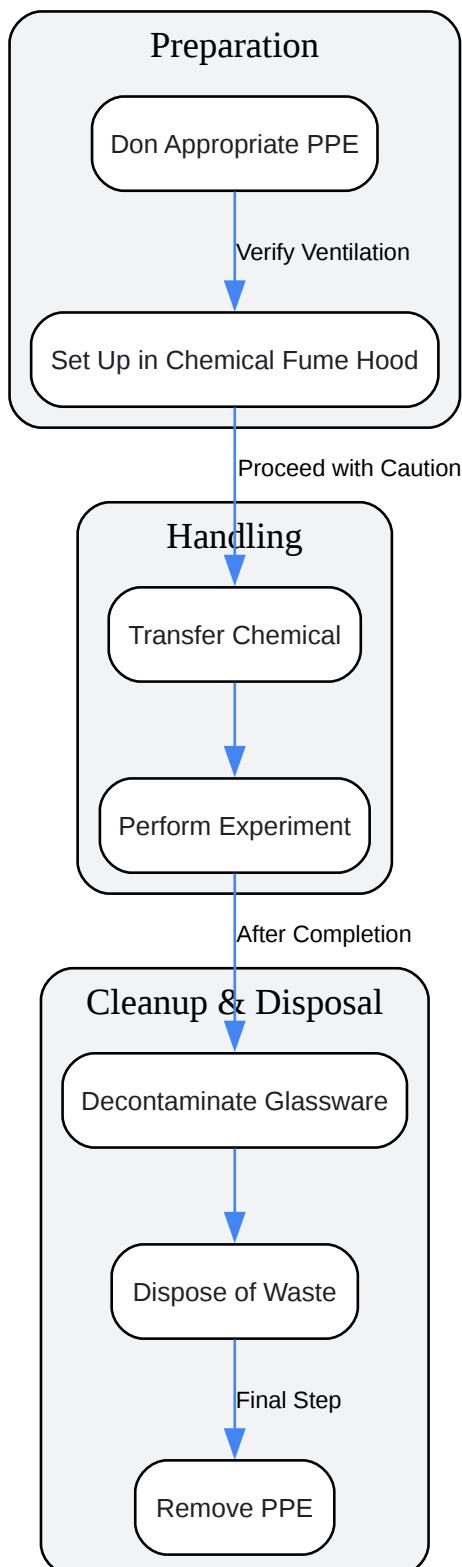
- Use containers that are compatible with organic solvents.

- Ensure waste containers are kept closed and stored in a well-ventilated area, away from sources of ignition.[4]

3. Disposal Method:

- Dispose of chemical waste through a licensed hazardous waste disposal company.[3][4]
- Follow all local, state, and federal regulations for hazardous waste disposal.

Experimental Workflow: Handling 3-Ethylacetophenone



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Caption: Workflow for the safe handling of **3-Ethylacetophenone**.

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